

# An In-depth Technical Guide to 3-Ethylbenzoyl Chloride

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## Compound of Interest

Compound Name: 3-Ethylbenzoyl chloride

Cat. No.: B3056457

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This guide provides comprehensive information on **3-Ethylbenzoyl chloride**, targeting researchers, scientists, and professionals in drug development. It covers its chemical properties, synthesis, key reactions, and safety protocols.

## Chemical Identity and Properties

**3-Ethylbenzoyl chloride** is an acyl chloride derivative of benzoic acid. Its IUPAC name is **3-ethylbenzoyl chloride**.<sup>[1]</sup> It is a key intermediate in various organic syntheses due to the reactivity of the acyl chloride functional group.

Table 1: Physicochemical Properties of **3-Ethylbenzoyl Chloride** and Related Isomer

Property	Value	Source
IUPAC Name	3-ethylbenzoyl chloride	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO	[1]
Molecular Weight	168.62 g/mol	[1][2]
CAS Number	71527-31-6	[1]
Boiling Point	235-236 °C (for 4-isomer)	
Density	1.147 g/mL at 25 °C (for 4-isomer)	
Refractive Index	n <sub>20</sub> /D 1.5479 (for 4-isomer)	

Note: Some physical data is for the isomeric 4-Ethylbenzoyl chloride and is provided as an estimate.

## Synthesis of 3-Ethylbenzoyl Chloride

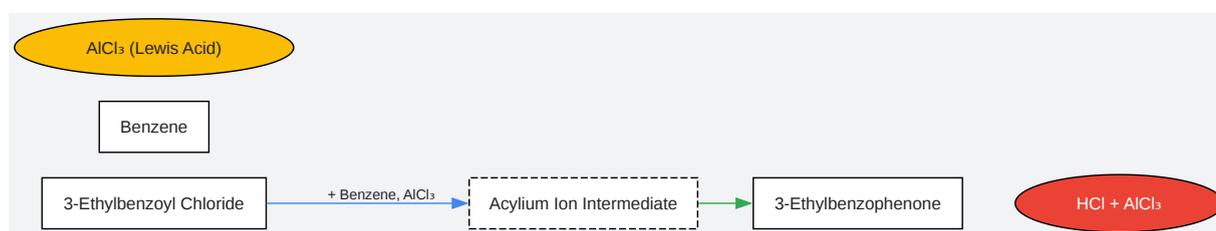
The synthesis of acyl chlorides is commonly achieved by treating the corresponding carboxylic acid with a chlorinating agent. A standard laboratory-scale synthesis for an ethylbenzoyl chloride involves the reaction of the corresponding ethylbenzoic acid with thionyl chloride.[3]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl gas, place 3-ethylbenzoic acid.
- **Addition of Reagent:** Add an excess of thionyl chloride (SOCl<sub>2</sub>) to the flask.
- **Reaction Conditions:** The mixture is stirred and heated under reflux. The reaction progress can be monitored by the cessation of HCl gas evolution.
- **Work-up:** After the reaction is complete, the excess thionyl chloride is removed by distillation.
- **Purification:** The resulting **3-Ethylbenzoyl chloride** is then purified by vacuum distillation.

## Chemical Reactivity and Key Reactions

As a typical acyl chloride, **3-Ethylbenzoyl chloride** is a reactive compound that participates in various nucleophilic acyl substitution reactions. It readily reacts with water, alcohols, and amines.[4] A significant application of **3-Ethylbenzoyl chloride** in synthetic chemistry is the Friedel-Crafts acylation reaction, which is used to form carbon-carbon bonds with aromatic compounds.[5]

In this reaction, **3-Ethylbenzoyl chloride** is used to introduce the 3-ethylbenzoyl group onto an aromatic ring, such as benzene, in the presence of a Lewis acid catalyst like aluminum chloride ( $\text{AlCl}_3$ ).[5]



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Caption: Friedel-Crafts acylation of benzene with **3-Ethylbenzoyl chloride**.

- **Reaction Setup:** A dried, three-necked, round-bottom flask is fitted with a dropping funnel, a mechanical stirrer, and a reflux condenser connected to a gas trap. The flask is charged with anhydrous aluminum chloride ( $\text{AlCl}_3$ ) and an inert solvent (e.g., dichloromethane).
- **Addition of Reactants:** Benzene is added to the stirred suspension. **3-Ethylbenzoyl chloride** is then added dropwise from the dropping funnel at a controlled temperature (typically 0-5 °C).
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or GC).
- **Quenching:** The reaction is carefully quenched by pouring the mixture over crushed ice and concentrated hydrochloric acid.

- Extraction and Work-up: The organic layer is separated, washed with water, a dilute sodium bicarbonate solution, and brine.
- Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product, 3-ethylbenzophenone, is then purified by recrystallization or column chromatography.

## Safety and Handling

**3-Ethylbenzoyl chloride** is a corrosive and moisture-sensitive compound. It causes severe skin burns and eye damage.[6]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Description
Hazard	H290	May be corrosive to metals.[6]
H314		Causes severe skin burns and eye damage.[6]
H318		Causes serious eye damage. [6]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[6]
P304+P340+P310		IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[6]
P305+P351+P338+P310		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[6]

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[7] Avoid contact with skin, eyes, and clothing.[6] Keep away from moisture and sources of ignition.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] It should be stored under an inert atmosphere due to its moisture sensitivity. The storage area should be designated for corrosive materials.

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